

Application Note: Pharmacokinetics of a Cannabis Oil Extract (Bedrocan) in a Canine Model

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Compound Focus: Bederocin

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1.0 Introduction This application note summarizes the key findings and methodology from an explorative pharmacokinetic study of Bedrocan, a cannabis oil extract, in dogs. The study specifically investigated the impact of fasting versus fed conditions on the oral bioavailability of its two main active compounds, delta-9-tetrahydrocannabinol (THC) and cannabidiol (CBD) [1]. Understanding the pharmacokinetics of cannabis-based medicines is crucial for predicting their efficacy and safety, and for informing proper dosing regimens in clinical practice.

2.0 Experimental Protocol & Design The following section details the core methodological approach used in the referenced study.

2.1 Study Design The investigation was conducted as a **2x2 crossover study**, meaning each animal received the treatment under both fasting and fed conditions, with a washout period in between. This design allows for a robust within-subject comparison of the food effect [1].

2.2 Formulation and Dosing

- **Test Article:** Bedrocan cannabis oil extract.
- **Key Components:** 20% w/w THC and 0.5% w/w CBD.
- **Dosage:** Administered orally at a dose of **1.5 mg/kg THC** and **0.037 mg/kg CBD** [1].

2.3 Animal Model and Grouping

- **Species:** Dogs.
- **Groups:** Animals were randomly assigned to sequences of fasting and fed treatments.
- **Fasting Condition:** Animals were fasted prior to drug administration.
- **Fed Condition:** Animals were fed prior to drug administration.

2.4 Blood Sample Collection and Bioanalysis

- **Schedule:** Blood samples were collected at multiple time points from 0.5 hours up to 10 hours post-administration.
- **Quantification:** The concentrations of THC and CBD in blood were determined using **Liquid Chromatography-Mass Spectrometry (LC/MS)**, a highly specific and sensitive analytical technique [1].

Summary of Pharmacokinetic Data

The table below summarizes the key pharmacokinetic parameters for THC under fasting and fed conditions. CBD concentrations were below the detectable levels of the assay at all time points [1].

Table 1: Key THC Pharmacokinetic Parameters in Fasting vs. Fed Dogs

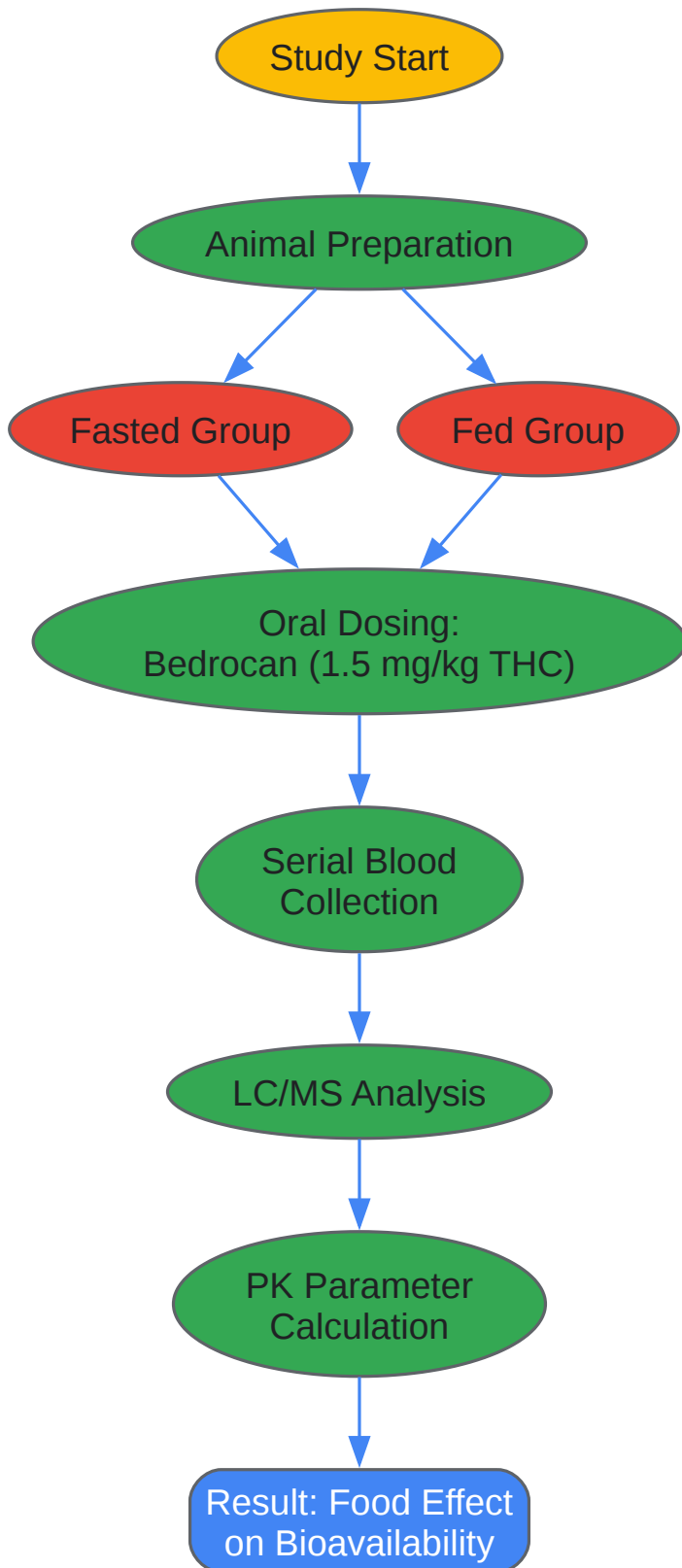
Parameter	Fasted State	Fed State	Notes
T_{max} (h)	1.25	5.0	Time to reach maximum blood concentration
C_{max} (ng/mL)	24.0	7.1	Maximum blood concentration
AUC	Larger	~48% of fasted	Area Under the Curve (indicates total drug exposure)
Relative Oral Bioavailability	100% (Reference)	48.22%	Compared to the fasted state
CBD Concentrations	Not detectable at any time point	Not detectable at any time point	Quantification limit of LC/MS not specified

Key Findings:

- **Food Effect:** The presence of food significantly altered the absorption of THC, delaying the T_{max} and reducing the C_{max} and overall bioavailability (AUC) by approximately 52% [1].
- **CBD Levels:** The lack of detectable CBD suggests either extensive first-pass metabolism, poor absorption, or instability of the compound in the formulation at the given dose [1].
- **Variability:** The study noted large inter-subject variability in THC concentrations, which is a common characteristic of cannabinoid pharmacokinetics [1].

Experimental Workflow and Food Effect Pathway

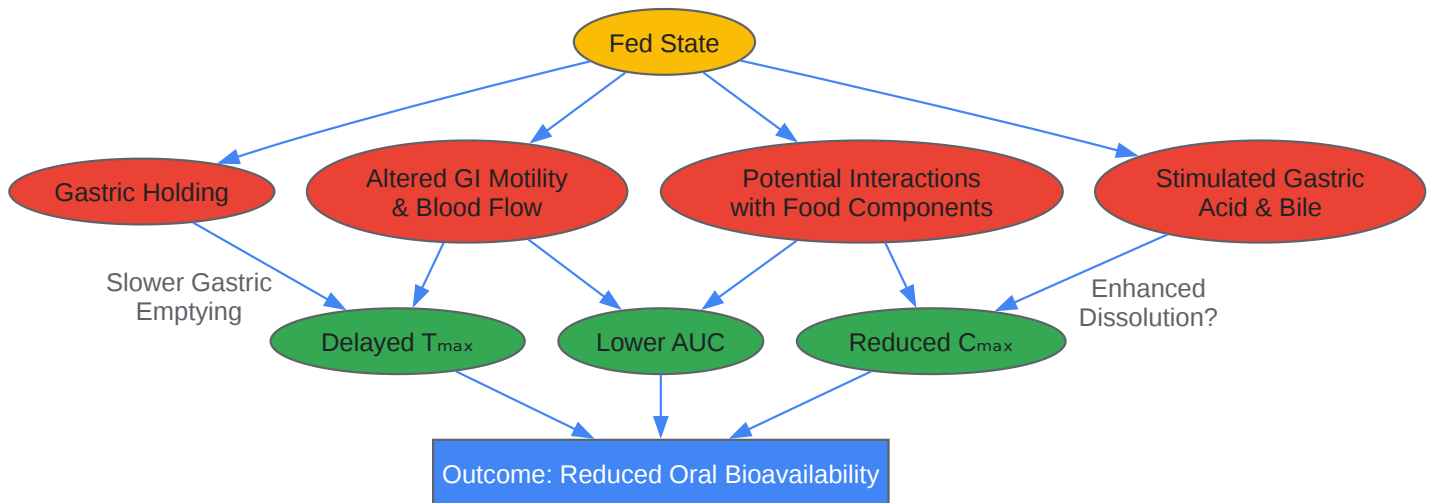
The following diagram illustrates the sequential workflow of the described pharmacokinetic study, from animal preparation to data analysis.



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Diagram 1: Experimental workflow for the canine PK study of Bedrocan.

The mechanism by which food impacts drug absorption is complex. The diagram below outlines the primary physiological pathways involved.



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Diagram 2: Proposed pathways for the effect of food on drug pharmacokinetics.

Discussion and Research Implications

The significant reduction in oral bioavailability (to approximately 48%) under fed conditions highlights a critical factor for clinical dosing [1]. For predictable and consistent therapeutic outcomes, it is essential to administer this medication under consistent prandial conditions—likely on an empty stomach. The absence of detectable CBD, despite its presence in the formulation, warrants further investigation into its metabolic fate and potential formulation strategies to improve its systemic exposure.

Suggestions for Further Investigation

To build upon this research, consider the following:

- **Verify the Compound:** Confirm the exact identity and composition of "**Bederocin**" through chemical analysis or by contacting the supplier, as it may be a misspelling or a specific brand name for a similar cannabis-based product.
- **Explore Broader Context:** Bedrocan's official website lists numerous clinical studies on their products, which can provide a wider context for efficacy and safety in humans [2]. Public pharmacokinetic databases, like the one from the U.S. EPA, can also be valuable resources for comparative analysis of chemical properties [3] [4].

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References

1. Pharmacokinetics of Bedrocan®, a cannabis oil extract, in ... [pubmed.ncbi.nlm.nih.gov]
2. Cannabis research overview [bedrocan.com]
3. Database of pharmacokinetic time-series data and ... [nature.com]
4. pharmacokinetics - Dataset - Catalog - Data.gov [catalog.data.gov]

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